

# Essential Safety and Logistical Information for Handling Cyclohexyl Vinyl Ether

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclohexyl vinyl ether

Cat. No.: B1583786

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Cyclohexyl vinyl ether**. Adherence to these procedural guidelines is critical for ensuring laboratory safety and operational integrity.

## Chemical and Physical Properties

A summary of the key quantitative data for **Cyclohexyl vinyl ether** is presented below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	[1]
Molecular Weight	126.20 g/mol	
CAS Number	2182-55-0	[2][3]
Appearance	Colorless to almost colorless clear liquid	[1][3]
Boiling Point	147-148 °C (lit.)	
Density	0.891 g/mL at 25 °C (lit.)	
Flash Point	35 °C (95 °F) - closed cup	[3]
Refractive Index	n <sub>20</sub> /D 1.454 (lit.)	

## Hazard Identification and Personal Protective Equipment (PPE)

**Cyclohexyl vinyl ether** is a flammable liquid and vapor that causes skin irritation.[2] It may also form explosive peroxides, especially when exposed to air over time. Therefore, strict adherence to PPE protocols is mandatory.

PPE Category	Specification	Citations
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield is also recommended.	[2]
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, Silver Shield). Flame retardant antistatic protective clothing or a lab coat is required. An apron made of vinyl, PVC, or rubber can provide additional protection.	[4][5]
Respiratory Protection	Use in a well-ventilated area or with a chemical fume hood. If vapors or aerosols are generated, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is necessary.	[2]
Footwear	Closed-toe shoes made from a strong material.	[4]

## Experimental Protocols: Handling and Storage

### Safe Handling Procedures:

- Preparation: Before handling, ensure that all necessary PPE is correctly donned.[6] Locate the nearest safety shower and eyewash station.[7]
- Ventilation: Always handle **Cyclohexyl vinyl ether** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.[2]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[2][3] Use non-sparking tools and take precautionary measures against static discharge by

grounding/bonding containers and receiving equipment.[2][3]

- Contact Avoidance: Avoid contact with skin and eyes.[2] Do not breathe vapors or mists.
- Hygiene: Wash hands thoroughly after handling.[2] Contaminated clothing should be removed immediately and washed before reuse.

#### Storage Procedures:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[2] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]
- Conditions: Store in a cool place away from heat and sources of ignition.[2][3]
- Peroxide Formation: Test for peroxide formation periodically and before distillation. The presence of potassium hydroxide (KOH) as a stabilizer may be indicated in some supplies.  
[3]

## Emergency and Disposal Plans

#### Emergency Procedures:

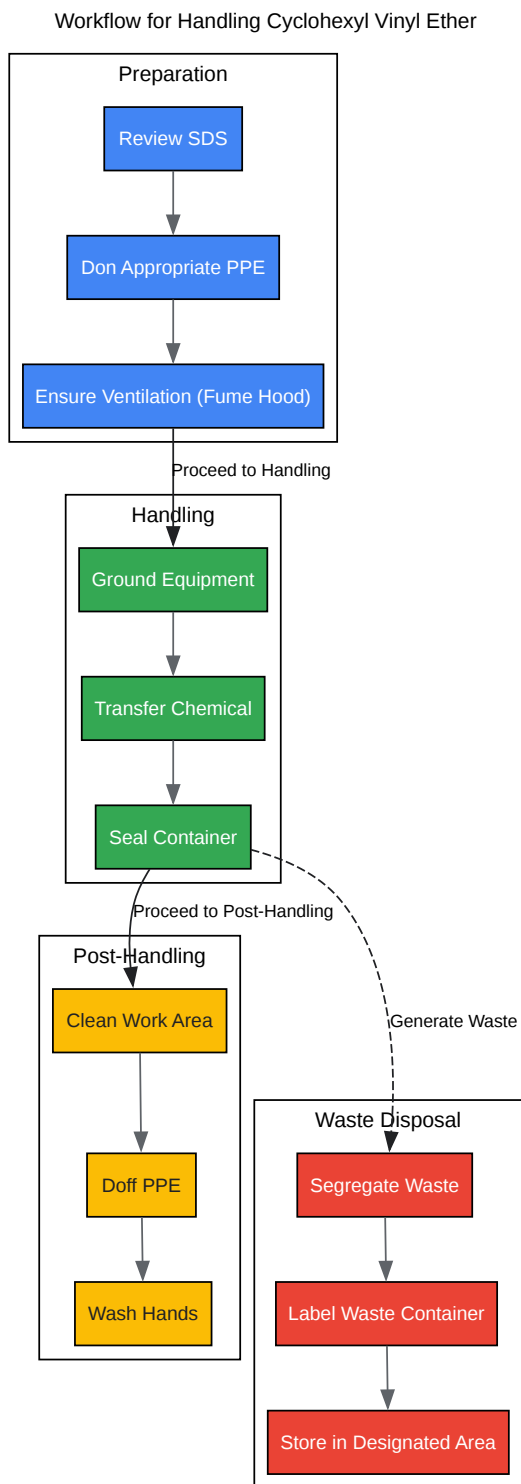
- Spill:
  - Minor Spill: For a small, manageable spill, ensure adequate ventilation and remove all ignition sources.[2] Absorb the spill with a non-combustible absorbent material like sand, earth, or vermiculite.[2] Collect the absorbed material using clean, non-sparking tools and place it in a suitable container for disposal.[8]
  - Major Spill: For a large spill, evacuate the area immediately and prevent entry.[8] Contact your institution's environmental health and safety department.[7]
- Fire:
  - Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[3] Do not use a water jet.[2] Use water spray to cool unopened containers.[2]
- First Aid:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation occurs, get medical advice.[2][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[2][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[2]

#### Disposal Plan:

- Waste Collection: Collect waste **Cyclohexyl vinyl ether** and contaminated materials in separate, properly labeled, and sealed containers.[9] Do not mix with other waste.[2]
- Container Handling: Handle uncleaned containers as you would the product itself.[2] Ensure the exterior of the waste container is clean.[9]
- Licensed Disposal: Dispose of the waste through a licensed disposal company, following all national and local regulations.[2]

## Workflow for Handling Cyclohexyl Vinyl Ether



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **Cyclohexyl vinyl ether**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cyclohexyl vinyl ether | CAS 2182-55-0 [connectchemicals.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Cyclohexyl Vinyl Ether | 2182-55-0 | TCI AMERICA [tcichemicals.com]
- 4. Selecting the Right PPE for Chemical Management | Chemwatch [chemwatch.net]
- 5. Personal Protective Equipment - Environmental Health & Safety Services – Syracuse University [ehss.syr.edu]
- 6. hazmatschool.com [hazmatschool.com]
- 7. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- 8. VINYL ETHYL ETHER | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. ethz.ch [ethz.ch]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Cyclohexyl Vinyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583786#personal-protective-equipment-for-handling-cyclohexyl-vinyl-ether]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)